

Application Note: In Vitro SPF Measurement of Formulations Containing Ethylhexyl Methoxycinnamate

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Compound of Interest

Compound Name: Ethyl methoxycinnamate

Cat. No.: B148361

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Introduction

Ethylhexyl Methoxycinnamate (EHMC), also known as Octinoxate, is a widely utilized UVB filter in sunscreen and cosmetic formulations.[1][2] Accurate determination of the Sun Protection Factor (SPF) of products containing EHMC is crucial for ensuring product efficacy and regulatory compliance. While in vivo SPF testing has traditionally been the standard, ethical and cost considerations have driven the development of reliable in vitro methods.[3][4] This application note provides a detailed protocol for the in vitro measurement of SPF in formulations containing Ethylhexyl Methoxycinnamate, with a particular focus on addressing the challenges associated with its photo-instability.

Ethylhexyl Methoxycinnamate primarily absorbs UVB radiation in the range of 280-320 nm, with peak protection at approximately 310 nm.[1] However, it is known to undergo photodegradation upon exposure to UV radiation, which can lead to a reduction in its protective capabilities. This photo-instability necessitates specific considerations during in vitro SPF testing to obtain accurate and reproducible results. The recently established ISO 23675:2024 standard provides a robust framework for in vitro SPF determination, emphasizing standardized substrates and automated application to enhance reproducibility.

Key Considerations for Formulations Containing Ethylhexyl Methoxycinnamate

- **Photostability:** EHMC can undergo photoisomerization from its trans to cis form upon UV exposure, with the cis isomer exhibiting lower UV absorbance. This can result in a decrease in the measured SPF value. Therefore, pre-irradiation of the sample is a critical step in the in vitro SPF measurement process to account for this photodegradation.
- **Formulation Matrix:** The overall formulation can significantly impact the photostability of EHMC. The polarity of the oil phase and the presence of other UV filters or photostabilizers, such as Bemotrizinol (Tinosorb S), can influence its degradation kinetics.
- **Substrate:** Polymethylmethacrylate (PMMA) plates are commonly used as a substrate for in vitro SPF testing to mimic the surface of the skin. The use of both molded and sandblasted PMMA plates, as recommended in ISO 23675, can provide a more comprehensive assessment.

Quantitative Data Summary

The following table summarizes in vitro SPF data for formulations containing Ethylhexyl Methoxycinnamate at various concentrations, both alone and in combination with other UV filters. This data is illustrative and actual SPF values will vary depending on the complete formulation.

| UV Filter(s) | Concentration (%) | In Vitro SPF | Reference |
|---|-------------------|---|-----------|
| Ethylhexyl Methoxycinnamate | 5 | 10.05 | |
| Ethylhexyl Methoxycinnamate | 10 | 16.22 | |
| Ethylhexyl Methoxycinnamate | 20 | 28.87 | |
| Ethylhexyl Methoxycinnamate + Benzophenone-3 | 5 + 5 | 13.81 | |
| Ethylhexyl Methoxycinnamate + Benzophenone-3 | 10 + 10 | 26.16 | |
| Ethylhexyl Methoxycinnamate + Butyl Methoxydibenzoylmethane + ZnO | Not Specified | 285 | |
| Ethylhexyl Methoxycinnamate + Avobenzone + Rosmarinic Acid (0.1%) | Not Specified | >41% increase vs. without Rosmarinic Acid | |

Experimental Protocol: In Vitro SPF Measurement (Adapted from ISO 23675:2024)

This protocol outlines the key steps for the in vitro determination of SPF for a sunscreen formulation containing Ethylhexyl Methoxycinnamate.

1. Materials and Equipment:

- UV-Vis Spectrophotometer with an integrating sphere
- Solar simulator with a controlled UV output
- Polymethylmethacrylate (PMMA) plates (molded and sandblasted)
- Robotic sample applicator
- Positive displacement pipette
- Analytical balance
- Reference sunscreen with a known SPF
- Glycerin (for blank measurement)
- Ethanol (for cleaning)

2. Protocol Steps:

- Substrate Preparation:
 - Clean the PMMA plates with ethanol and allow them to dry completely.
 - Record the weight of each plate.
- Sample Application:
 - Accurately weigh the sunscreen formulation.
 - Using a positive displacement pipette, apply the product to the PMMA plate at a concentration of 1.2 mg/cm² for sandblasted plates and 1.3 mg/cm² for molded plates.
 - Utilize a robotic applicator to spread the sample evenly across the roughened surface of the plate. The automated process ensures a reproducible and uniform film thickness.
 - Allow the samples to dry for 15-30 minutes in the dark at a controlled temperature.
- Initial UV Transmittance Measurement:

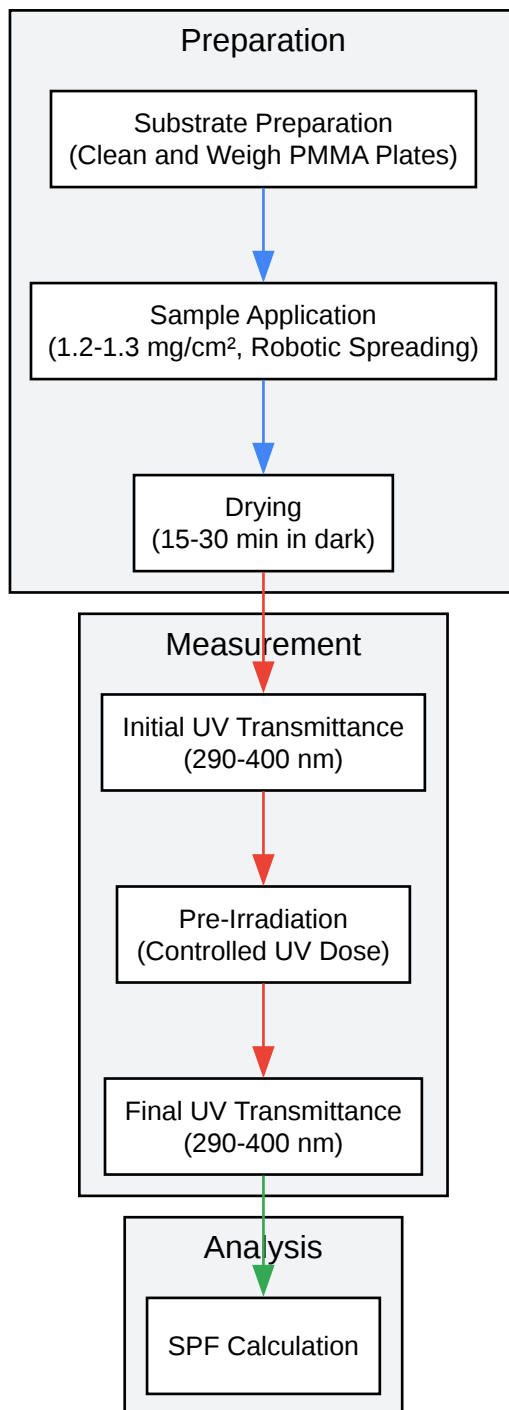
- Measure the initial UV transmittance of the sunscreen film at multiple points on each plate using the UV-Vis spectrophotometer over the wavelength range of 290 to 400 nm.
 - A blank PMMA plate treated with glycerin should be used as a reference.
 - Pre-Irradiation:
 - Expose the plates to a controlled dose of UV radiation from a solar simulator. The irradiation dose should be sufficient to induce potential photodegradation of the Ethylhexyl Methoxycinnamate.
 - Final UV Transmittance Measurement:
 - After pre-irradiation, repeat the UV transmittance measurement as described in step 3.
 - SPF Calculation:
 - The SPF is calculated from the mean transmittance values using the following equation:
- Where:
- $E(\lambda)$ is the erythral effectiveness spectrum
 - $S(\lambda)$ is the solar spectral irradiance
 - $T(\lambda)$ is the mean spectral transmittance of the product
 - The integration is performed over the wavelength range of 290 to 400 nm.

3. Quality Control:

- A reference sunscreen with a well-characterized SPF should be tested in parallel to validate the test procedure.
- Multiple replicates should be performed for each sample to ensure the reproducibility of the results.

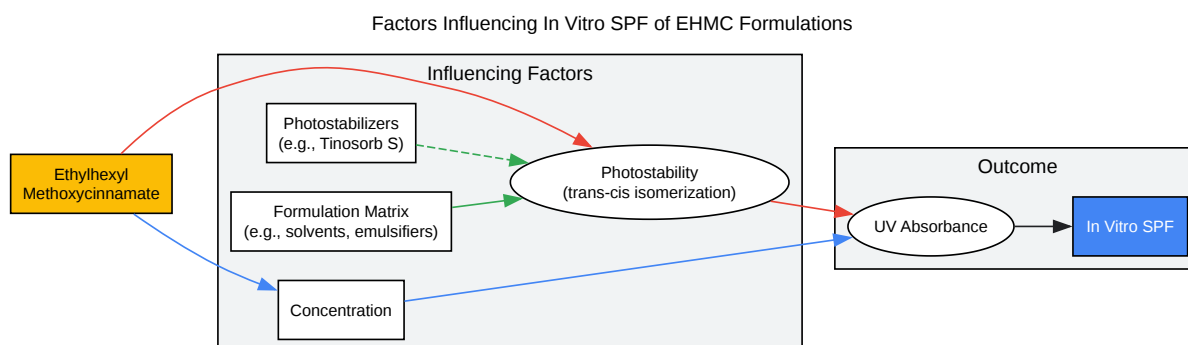
Diagrams

Experimental Workflow for In Vitro SPF Measurement



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Caption: Experimental Workflow for In Vitro SPF Measurement.



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Caption: Factors Influencing In Vitro SPF of EPMC Formulations.

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